

Application Notes and Protocols: Dinitrosopentamethylenetetramine (DNPT) in Thermal Insulation Foam Manufacturing

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Compound of Interest

Compound Name: *Dinitrosopentamethylenetetramine*

Cat. No.: *B087232*

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Abstract: This document provides detailed application notes and experimental protocols for the use of **Dinitrosopentamethylenetetramine (DNPT)** as a chemical blowing agent in the manufacturing of thermal insulation foams. It is intended for researchers, scientists, and professionals in materials science and polymer engineering.

Application Notes Introduction to DNPT

Dinitrosopentamethylenetetramine (DNPT), with the chemical formula $(NO)_2(CH_2)_5N_4$, is a highly efficient chemical blowing agent used extensively in the rubber and plastics industries.^[1] It typically appears as a light yellow, loose crystalline powder.^[1] When heated, DNPT decomposes to release a significant volume of inert gases, primarily nitrogen, which creates a cellular structure within a polymer matrix, resulting in the formation of foam.^{[1][2]} This cellular structure, particularly closed-cell foam, is crucial for thermal insulation applications as the trapped gas within the cells has low thermal conductivity.^{[3][4]}

Mechanism of Action

The foaming action of DNPT is initiated by thermal decomposition. When the polymer-DNPT mixture is heated to the decomposition temperature range of DNPT, a complex chemical reaction occurs. The nitroso (-NO) functional groups within the molecule react, leading to the breakdown of the molecular structure and the liberation of gas.^[1] The primary gas evolved is

nitrogen (N_2), which is inert and non-corrosive, preventing damage to molds and equipment.[5] This gas expands within the molten polymer, creating a uniform, closed-cell honeycomb structure that significantly reduces the density of the final product while enhancing its thermal insulation properties.[3][5]

Key Applications in Thermal Insulation Foams

DNPT is a versatile blowing agent compatible with a wide range of polymers used in thermal insulation applications.[6]

- **Rubber Products:** DNPT is widely used to produce sponge and expanded rubber for applications such as seals, gaskets, and insulation for pipes and wiring.[2][7] It is compatible with various rubbers including Natural Rubber (NR), Styrene-Butadiene Rubber (SBR), and EPDM.[5][6] In these applications, the resulting foam provides excellent cushioning and thermal resistance.
- **Plastics Industry:**
 - **Polystyrene (PS):** DNPT is crucial for producing foamed polystyrene panels used in building construction for thermal and sound insulation.[1]
 - **Polyethylene (PE) and Polypropylene (PP):** It is used to create foamed PE and PP products with reduced density, such as insulation films and cushioning materials for packaging.[1][5] The resulting foams have lower weight while maintaining structural strength.[1]
 - **Polyvinyl Chloride (PVC):** In PVC applications, DNPT helps create foamed profiles like door and window seals, where its low-temperature decomposition is advantageous for preventing polymer degradation.[5]
- **Other Applications:** DNPT is also used in the production of foam concrete and cellular ceramics, which serve as lightweight, fireproof, and insulating building materials.[1][7]

Advantages of DNPT in Foam Production

- **High Gas Yield:** DNPT has a high gas generation capacity, typically between 260-290 mL/g, allowing for high foaming ratios and the production of low-density foams.[1]

- Uniform Cell Structure: It promotes the formation of a uniform, fine, closed-cell structure, which is critical for effective thermal insulation.[3][5]
- Cost-Effectiveness: DNPT is an economical choice compared to many other organic blowing agents.[6][7]
- Process Compatibility: Its decomposition temperature can be adjusted with activators (e.g., zinc oxide, urea) to synchronize the gas release with the polymer's curing or processing window.[5][8]

Data Presentation

Physical and Chemical Properties of DNPT

Property	Value	Reference
Chemical Name	N,N'-Dinitroso pentamethylene tetramine	[1]
Chemical Formula	$(NO)_2(CH_2)_5N_4$	[1]
Molecular Weight	186 g/mol	[6]
Appearance	Light yellow loose crystals or powder	[1]
Decomposition Temp.	190 - 205 °C	[1]
Gas Yield (S.T.P.)	260 - 290 mL/g	[1]
Main Decomposition Gas	Nitrogen (N ₂)	[1]
Bulk Density (Pure)	~0.793 g/cm ³	[6]

Application and Performance Data for Different DNPT Grades

Parameter	Grade 1	Grade 2	Grade 3	Reference
Purity	DNPT 100%	DNPT 80%	DNPT 50%	[7]
Decomposition Temp.	190°C ± 2°C	192°C ± 2°C	194°C ± 2°C	[7]
Gas Evaluation (ml/gm @ S.T.P.)	235 ± 5	225 ± 5	190 ± 5	[7]
Typical Dosage (PHR)	5 - 10	5 - 10	5 - 10	[6][7]

Experimental Protocols

Protocol 1: Preparation of a Polymer Foam using DNPT

Objective: To create a cellular foam structure in a polymer matrix using DNPT as the blowing agent.

Materials and Equipment:

- Polymer (e.g., Natural Rubber, PVC, PE)
- DNPT powder
- Activators/Accelerators (e.g., Zinc Oxide, optional)
- Other additives (e.g., plasticizers, stabilizers)
- Two-roll mill or internal mixer
- Compression molding press with heating capabilities
- Molds
- Analytical balance, spatula, safety glasses, gloves

Procedure:

- Compounding: a. Masticate the base polymer on a two-roll mill until a smooth sheet is formed. b. Sequentially add other processing aids and additives, ensuring complete dispersion after each addition. c. Add the pre-weighed DNPT powder (typically 1.5-3.0% by weight for rubber, or 5-10 PHR) and any activators.[\[5\]](#) d. Continue mixing until the DNPT is uniformly dispersed throughout the polymer matrix. The loose, powdered form of DNPT facilitates even distribution.[\[1\]](#)
- Molding and Foaming: a. Take a specific weight of the compounded material and place it into a pre-heated mold. b. Place the mold in the compression molding press. c. Heat the mold to a temperature that is above the decomposition temperature of DNPT (e.g., 195-210°C) and sufficient for polymer curing/melting. d. Apply pressure according to the specific polymer processing requirements. e. Hold at the set temperature and pressure for a predetermined time to allow for the complete decomposition of DNPT and curing of the polymer. The released nitrogen gas will form the foam structure.[\[9\]](#)
- Cooling and Demolding: a. Cool the mold under pressure. b. Once cooled, release the pressure and carefully remove the foamed polymer product from the mold.
- Characterization: a. Visually inspect the foam for cell uniformity. b. Measure the density of the foam sample to determine the extent of expansion. c. Analyze the cell structure using microscopy. d. Measure thermal conductivity to assess insulation properties.

Protocol 2: Determination of Decomposition Temperature (Open Capillary Tube Method)

Objective: To determine the decomposition temperature of a DNPT sample.

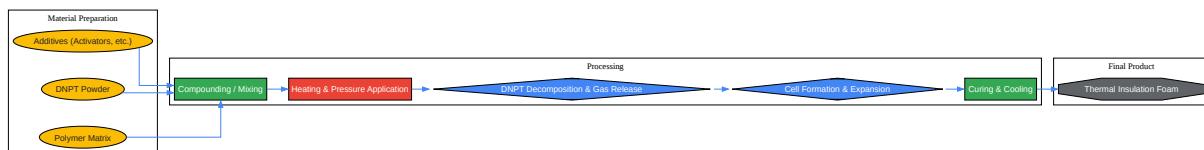
Materials and Equipment:

- DNPT sample
- Glass capillary tubes (sealed at one end)
- Melting point apparatus with a heating block and thermometer/temperature probe
- Spatula

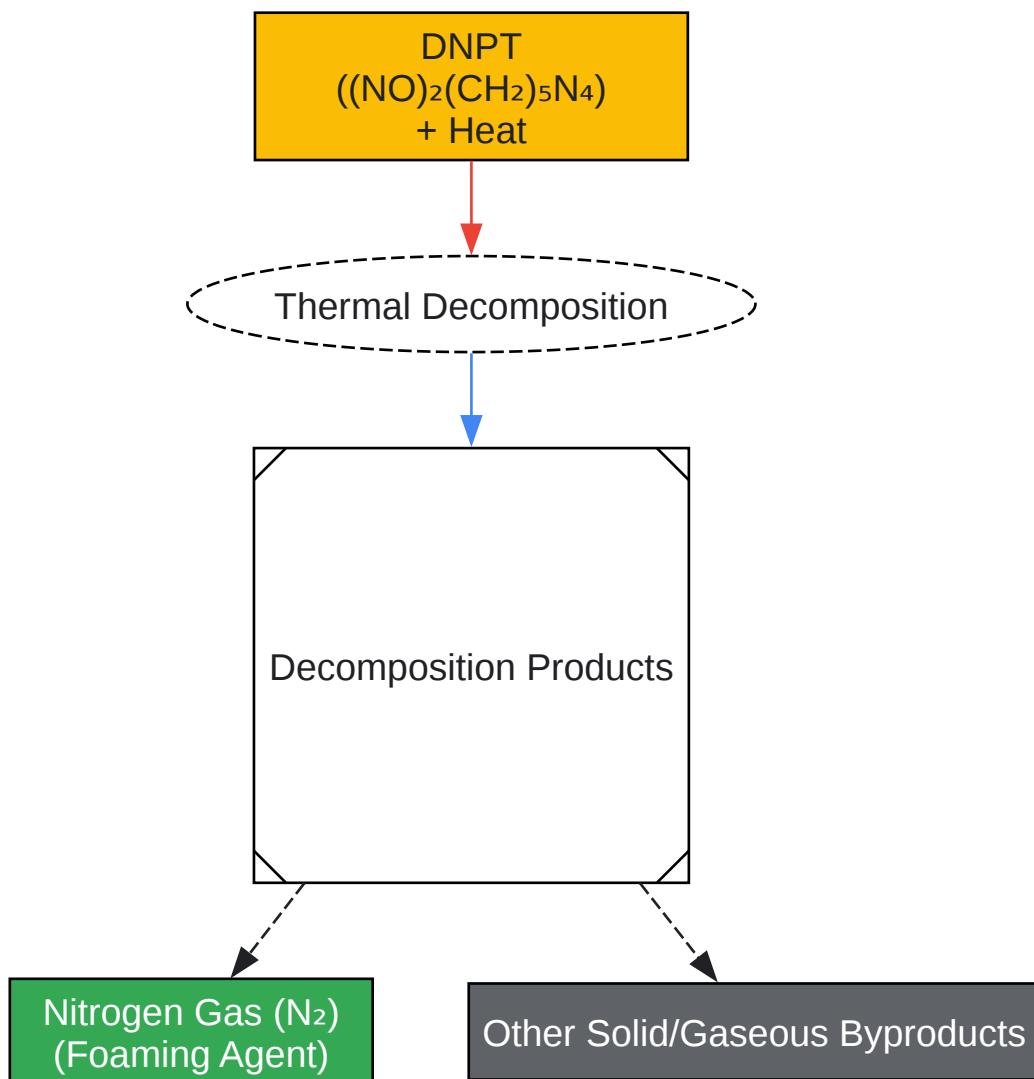
Procedure:

- Sample Preparation: a. Finely powder the DNPT sample if it is in crystalline form. b. Pack a small amount of the DNPT powder into the sealed end of a capillary tube to a height of 2-3 mm. Tap the tube gently to ensure the powder is compact.
- Measurement: a. Place the capillary tube into the heating block of the melting point apparatus. b. Heat the block at a steady rate (e.g., 5-10°C/minute). c. Observe the sample closely as the temperature rises. d. The decomposition temperature is the temperature at which the evolution of gas from the sample is first observed, often accompanied by a change in the sample's appearance (e.g., bubbling, color change).
- Recording: a. Record the temperature at the onset of decomposition. b. Repeat the measurement with two more samples to ensure reproducibility and report the average temperature.

Visualizations

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Caption: Workflow for manufacturing thermal insulation foam using DNPT.



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Caption: Simplified decomposition reaction of DNPT upon heating.

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